

X-ray Crystal Structure of 5-Bromopyrimidine-4-carbonitrile Derivatives: A Comparative Analysis

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Compound of Interest

Compound Name: **5-Bromopyrimidine-4-carbonitrile**

Cat. No.: **B037936**

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A comprehensive comparison of the X-ray crystal structures for derivatives of **5-Bromopyrimidine-4-carbonitrile** is currently not feasible due to the limited availability of public crystallographic data for this specific class of compounds. Despite extensive searches of scientific literature and crystallographic databases, no publications containing the crystal structures of two or more derivatives of **5-Bromopyrimidine-4-carbonitrile** could be identified.

5-Bromopyrimidine-4-carbonitrile and its analogues are recognized as valuable building blocks in medicinal chemistry and materials science. The pyrimidine core is a key scaffold in numerous bioactive molecules, and the bromo and cyano functionalities offer versatile handles for synthetic modifications. However, the focus of the available research literature primarily lies on the synthesis and biological evaluation of these derivatives, particularly as potential anticancer and kinase inhibiting agents. While these studies often involve molecular modeling and structure-activity relationship (SAR) analyses, they seldom include detailed single-crystal X-ray diffraction studies.

For a comparative guide on X-ray crystal structures, the foundational requirement is the availability of crystallographic information files (CIFs) or detailed structural data from peer-reviewed publications. These files contain the precise three-dimensional coordinates of atoms within the crystal lattice, as well as information on bond lengths, bond angles, torsion angles, and unit cell parameters. Without access to these data for at least two distinct derivatives of **5-Bromopyrimidine-4-carbonitrile**, a meaningful and quantitative comparison is impossible.

Future Outlook

The synthesis of a series of **5-Bromopyrimidine-4-carbonitrile** derivatives and their subsequent characterization by single-crystal X-ray diffraction would be a valuable contribution to the field of structural chemistry and drug design. Such a study would provide crucial insights into:

- The influence of different substituents on the molecular conformation and crystal packing.
- The nature and strength of intermolecular interactions, such as hydrogen bonding and halogen bonding, which govern the solid-state architecture.
- The correlation between the solid-state structure and the physicochemical properties of the compounds.

Researchers in the fields of crystallography, medicinal chemistry, and materials science are encouraged to pursue such studies and deposit the resulting crystallographic data in public databases like the Cambridge Structural Database (CSD) to facilitate future comparative analyses.

Experimental Protocols for Future Studies

For researchers intending to perform such a comparative study, the following experimental workflow would be essential.

Synthesis and Crystallization

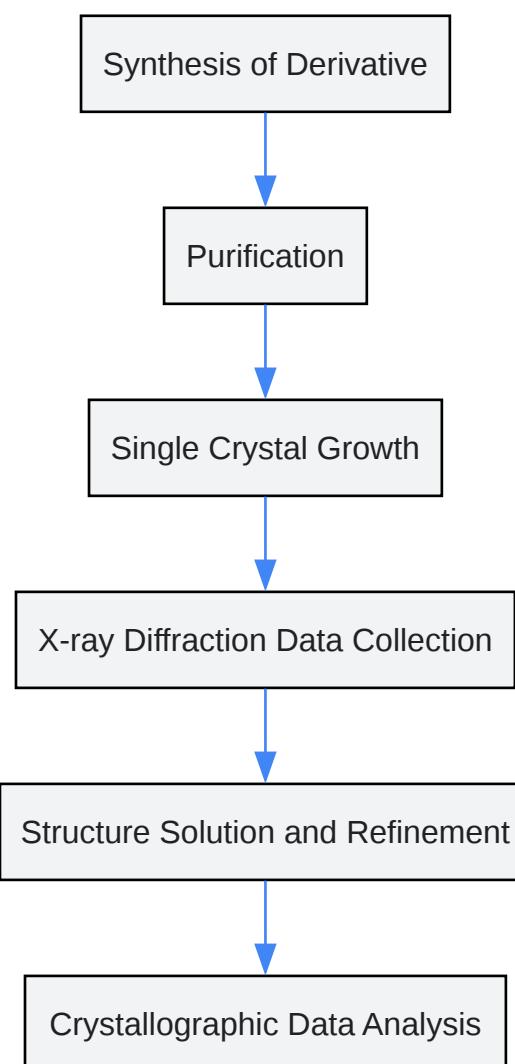
A general synthetic route to **5-Bromopyrimidine-4-carbonitrile** derivatives would first need to be established, allowing for the introduction of diverse substituents. Following the synthesis and purification of each derivative, single crystals suitable for X-ray diffraction would need to be grown. Common crystallization techniques include slow evaporation from a suitable solvent or solvent mixture, vapor diffusion, and cooling crystallization.

Single-Crystal X-ray Diffraction Data Collection and Structure Refinement

The experimental protocol for single-crystal X-ray diffraction analysis would typically involve the following steps:

- Crystal Mounting: A suitable single crystal is mounted on a goniometer head.
- Data Collection: The crystal is placed in a diffractometer, and X-ray diffraction data are collected, usually at a low temperature (e.g., 100 K) to minimize thermal vibrations.
- Data Reduction: The raw diffraction data are processed to yield a set of structure factors.
- Structure Solution and Refinement: The crystal structure is solved using direct methods or Patterson methods, and the atomic positions and displacement parameters are refined against the experimental data.

The following diagram illustrates a typical workflow for the synthesis and crystallographic analysis of a new chemical compound.



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Caption: General workflow for the synthesis and X-ray crystallographic analysis of a chemical compound.

The successful execution of such studies and the public dissemination of the resulting data would be invaluable for advancing the understanding of the structural chemistry of **5-Bromopyrimidine-4-carbonitrile** derivatives and would enable the creation of comprehensive comparative guides in the future.

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